

Application Notes and Protocols for Kill Kinetics Assay of NITD-349

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Compound of Interest

Compound Name: NITD-349

Cat. No.: B15563282

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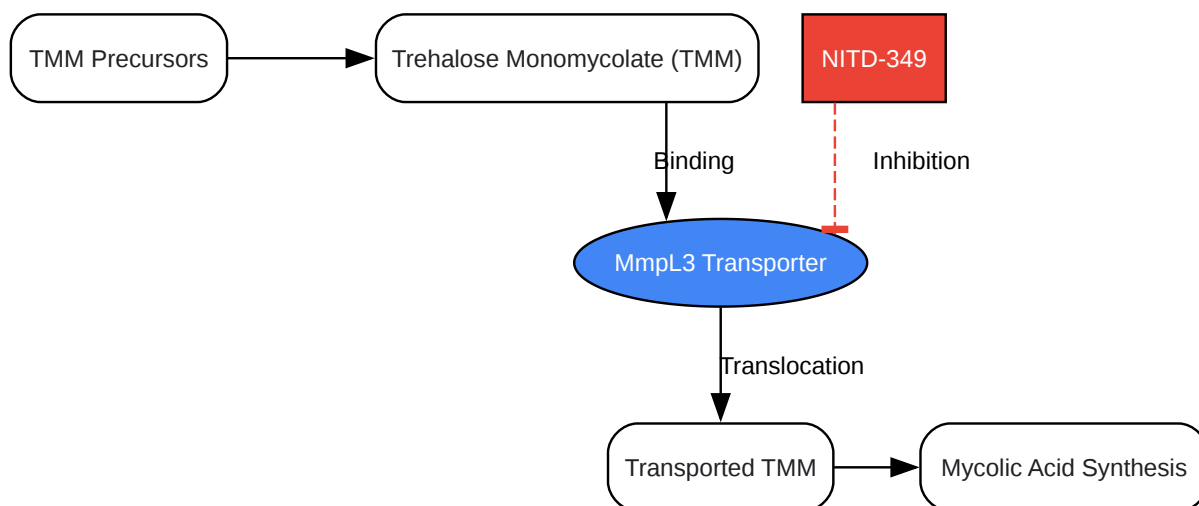
Introduction

NITD-349 is a potent inhibitor of the *Mycobacterium tuberculosis* (Mtb) membrane protein MmpL3.[1][2] MmpL3 is an essential transporter responsible for the export of trehalose monomycolate (TMM), a crucial precursor for the biosynthesis of mycolic acids, which are key components of the mycobacterial cell wall.[3][4][5] By inhibiting MmpL3, **NITD-349** disrupts the transport of TMM across the inner membrane, leading to a halt in cell wall synthesis and ultimately causing bacterial cell death. This mechanism of action makes **NITD-349** a promising candidate for the treatment of tuberculosis.

The time-kill kinetics assay is a critical in vitro pharmacodynamic study that evaluates the rate and extent of bacterial killing by an antimicrobial agent over time. This assay provides valuable information on whether a compound is bactericidal (kills bacteria) or bacteriostatic (inhibits bacterial growth) and reveals if its activity is concentration-dependent. These application notes provide a detailed protocol for performing a kill kinetics assay to characterize the activity of **NITD-349** against *Mycobacterium tuberculosis*.

MmpL3 Signaling Pathway and Inhibition by NITD-349

The following diagram illustrates the role of MmpL3 in the transport of trehalose monomycolate (TMM) and the inhibitory action of **NITD-349**.



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Figure 1: MmpL3-mediated TMM transport and inhibition by **NITD-349**.

Experimental Protocol: Kill Kinetics Assay for NITD-349 against *Mycobacterium tuberculosis*

This protocol is designed for determining the bactericidal or bacteriostatic activity of **NITD-349** against actively growing *Mycobacterium tuberculosis* H37Rv.

1. Materials

- Bacterial Strain: *Mycobacterium tuberculosis* H37Rv (ATCC 27294 or equivalent)
- Culture Media:
 - Middlebrook 7H9 Broth Base (Sigma-Aldrich, Millipore)
 - Middlebrook 7H10 Agar Base (Sigma-Aldrich, Millipore)

- Oleic Acid-Albumin-Dextrose-Catalase (OADC) Enrichment (BD Biosciences)
- Glycerol, sterile
- Tween 80 (or Polysorbate 80)
- Reagents:
 - **NITD-349** (stock solution of known concentration in DMSO)
 - Dimethyl sulfoxide (DMSO), sterile
 - Phosphate-Buffered Saline (PBS), sterile
- Equipment and Consumables:
 - Biosafety Cabinet (Class II or III)
 - Incubator (37°C)
 - Shaking incubator (37°C, optional)
 - Spectrophotometer or nephelometer
 - Vortex mixer
 - Micropipettes and sterile, filtered tips
 - Sterile conical tubes (15 mL and 50 mL)
 - Sterile 96-well microtiter plates (flat-bottom, tissue culture treated)
 - Sterile petri dishes (100 mm)
 - Sterile spreaders or beads
 - Colony counter

2. Inoculum Preparation

- Prepare complete 7H9 broth by supplementing Middlebrook 7H9 Broth Base with 10% (v/v) OADC, 0.2% (v/v) glycerol, and 0.05% (v/v) Tween 80.
- From a frozen stock or a fresh culture on 7H10 agar, inoculate 10 mL of complete 7H9 broth.
- Incubate at 37°C with gentle agitation until the culture reaches mid-logarithmic phase (OD₆₀₀ of 0.4-0.8). This may take several days.
- Adjust the turbidity of the bacterial suspension with fresh complete 7H9 broth to an OD₆₀₀ that will result in a final starting inoculum of approximately 5×10^5 CFU/mL in the assay tubes. The exact dilution will need to be predetermined for your specific spectrophotometer and bacterial stock.

3. Assay Setup

- Prepare serial dilutions of **NITD-349** in complete 7H9 broth. The concentrations should typically range from sub-MIC to multiples of the MIC (e.g., 0.5x, 1x, 2x, 4x, 8x MIC).
- Include the following controls:
 - Growth Control: Complete 7H9 broth with no **NITD-349**.
 - Vehicle Control: Complete 7H9 broth with the highest concentration of DMSO used for the **NITD-349** dilutions.
- Dispense the appropriate volume of the **NITD-349** dilutions and controls into sterile tubes or a 96-well plate.
- Add the prepared bacterial inoculum to each tube or well to achieve the target starting concentration of $\sim 5 \times 10^5$ CFU/mL.
- Gently mix the contents of each tube or well.

4. Incubation and Sampling

- Incubate all tubes or plates at 37°C.

- At predetermined time points (e.g., 0, 2, 4, 6, 24, 48, 72, and 168 hours), remove a specific volume (e.g., 100 μ L) from each experimental and control tube/well.
- Perform ten-fold serial dilutions of the collected aliquots in sterile PBS.
- Plate a specific volume (e.g., 100 μ L) of the appropriate dilutions onto 7H10 agar plates supplemented with 10% OADC and 0.5% glycerol.
- Incubate the plates at 37°C for 3-4 weeks, or until colonies are clearly visible.

5. Data Collection and Analysis

- Count the number of colonies on the plates that have between 30 and 300 colonies.
- Calculate the number of colony-forming units per milliliter (CFU/mL) for each time point and concentration.
- Convert the CFU/mL values to $\log_{10}$ CFU/mL.
- Plot the mean $\log_{10}$ CFU/mL against time for each concentration of **NITD-349** and the controls.
- Interpretation:
 - Bactericidal activity: $A \geq 3\text{-}\log_{10}$ (99.9%) reduction in CFU/mL from the initial inoculum.
 - Bacteriostatic activity: $A < 3\text{-}\log_{10}$ reduction in CFU/mL, with the bacterial count remaining similar to or slightly above the initial inoculum.

Data Presentation

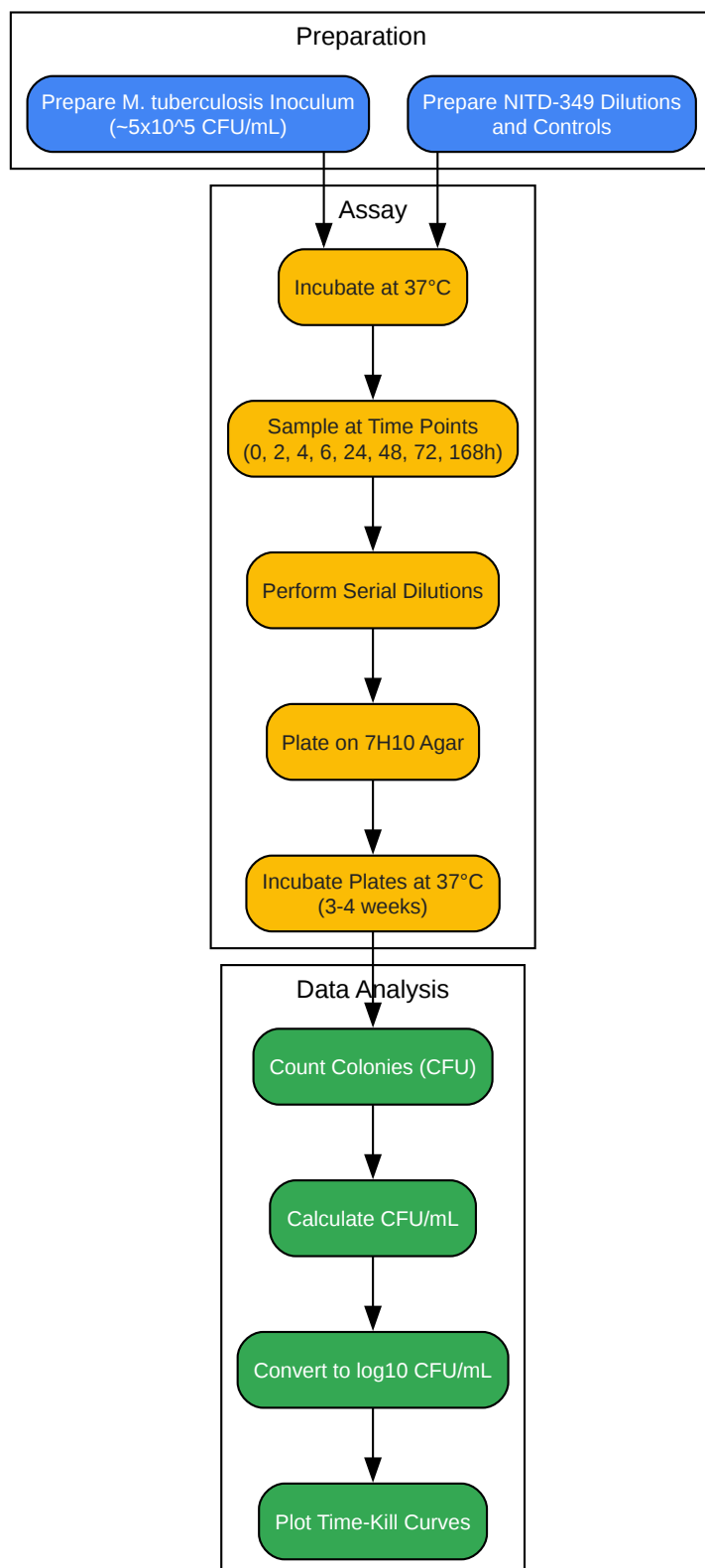
The quantitative data from the time-kill kinetics assay should be summarized in a clear and structured table for easy comparison of the activity of **NITD-349** at different concentrations and time points.

NITD-349 Concentration	Time (hours)	Mean CFU/mL	Mean log ₁₀ CFU/mL	Change in log ₁₀ CFU/mL from Time 0
Growth Control	0	5.2 x 10 ⁵	5.72	0.00
24	8.9 x 10 ⁶	6.95	+1.23	
48	7.5 x 10 ⁷	7.88	+2.16	
168	9.1 x 10 ⁸	8.96	+3.24	
Vehicle Control (DMSO)	0	5.3 x 10 ⁵	5.72	0.00
24	8.5 x 10 ⁶	6.93	+1.21	
48	7.2 x 10 ⁷	7.86	+2.14	
168	8.8 x 10 ⁸	8.94	+3.22	
0.5x MIC	0	5.1 x 10 ⁵	5.71	0.00
24	2.3 x 10 ⁵	5.36	-0.35	
48	9.8 x 10 ⁴	4.99	-0.72	
168	4.5 x 10 ⁴	4.65	-1.06	
1x MIC	0	5.4 x 10 ⁵	5.73	0.00
24	6.7 x 10 ⁴	4.83	-0.90	
48	1.2 x 10 ⁴	4.08	-1.65	
168	<100	<2.00	<-3.73	
4x MIC	0	5.2 x 10 ⁵	5.72	0.00
24	8.9 x 10 ³	3.95	-1.77	
48	<100	<2.00	<-3.72	
168	<100	<2.00	<-3.72	

Note: <2.00 indicates the limit of detection.

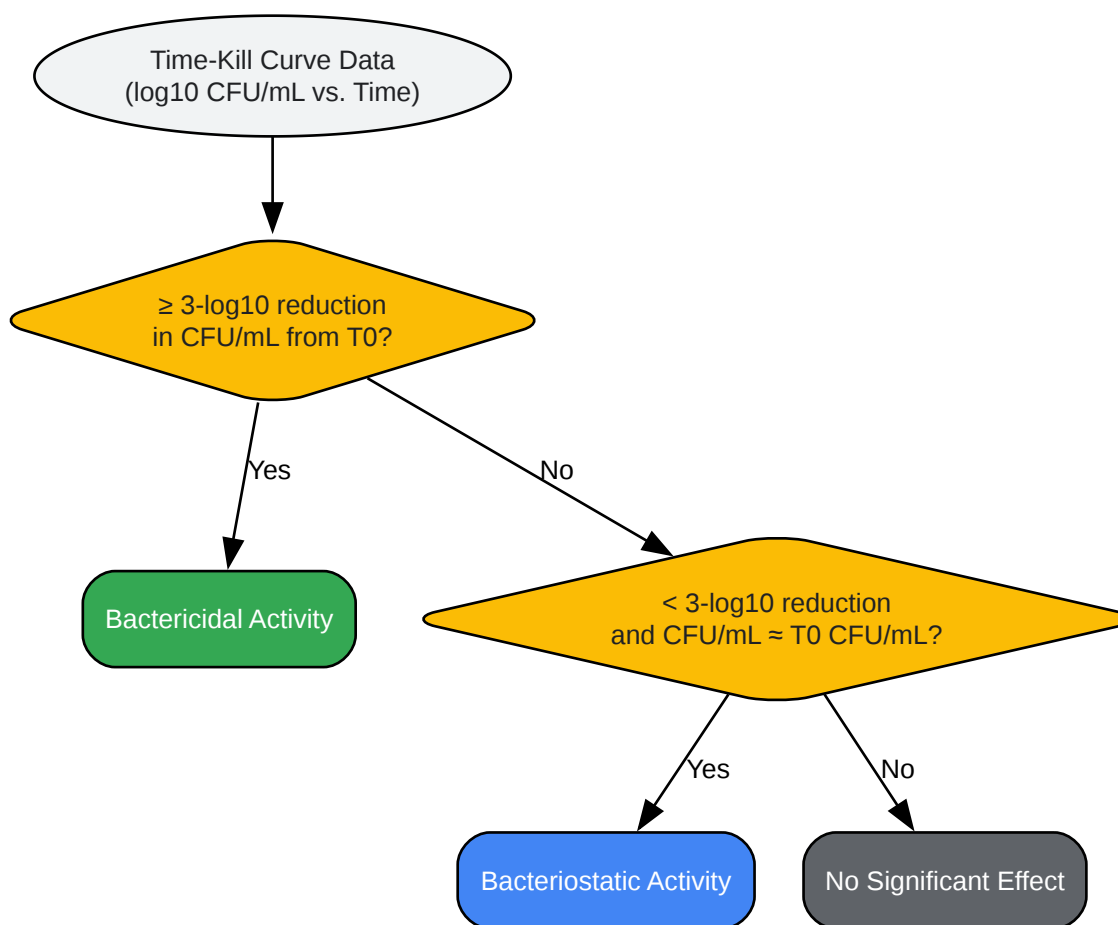
Experimental Workflow and Data Interpretation Logic

The following diagrams illustrate the experimental workflow for the kill kinetics assay and the logical flow for interpreting the results.



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Figure 2: Experimental workflow for the kill kinetics assay.



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Figure 3: Logical flow for interpreting time-kill assay results.

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